

Essential Guide to the Proper Disposal of L-p-Boronophenylalanine

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Compound of Interest

Compound Name: *L-p-Boronophenylalanine*

Cat. No.: B1266083

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical reagents like **L-p-Boronophenylalanine** are paramount for ensuring laboratory safety and environmental protection. Adherence to established protocols minimizes risks and maintains compliance with regulatory standards. This guide provides a comprehensive, step-by-step operational plan for the safe disposal of **L-p-Boronophenylalanine**.

Immediate Safety and Hazard Information

L-p-Boronophenylalanine is classified as a hazardous substance. Key safety considerations include:

- Irritant: Causes skin and serious eye irritation.[1]
- Respiratory Irritant: May cause respiratory irritation.[1]
- Personal Protective Equipment (PPE): Always handle **L-p-Boronophenylalanine** with appropriate PPE, including chemical-resistant gloves, protective clothing, and eye protection. All handling of the solid or solutions should be conducted in a well-ventilated area or under a chemical fume hood.

Quantitative Hazard Data Summary

Hazard Classification	GHS Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H335	May cause respiratory irritation

Data sourced from PubChem.[1]

Step-by-Step Disposal Protocol for L-p-Boronophenylalanine

This protocol details the procedures for the disposal of unused or waste **L-p-Boronophenylalanine** and its empty containers. It is crucial to remember that disposal of hazardous waste must always be in accordance with local, state, and federal regulations.[2]

Part 1: Disposal of Unused or Waste L-p-Boronophenylalanine

- **Waste Characterization:** All chemical waste must be properly characterized. **L-p-Boronophenylalanine** waste should be classified as hazardous chemical waste. Do not mix with other waste streams unless compatible.
- **Package the Waste:**
 - Place solid **L-p-Boronophenylalanine** waste into a designated, sealable, and chemically compatible container.
 - For solutions, use a compatible liquid waste container.
 - The container must be kept closed at all times except when adding waste.
- **Labeling:**
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**L-p-Boronophenylalanine**".

- Include the approximate amount of waste.
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area.
 - Ensure the storage area is secure and away from incompatible materials.
- Arrange for Disposal:
 - Follow your institution's established procedures for hazardous waste pickup and disposal by a licensed environmental management company.

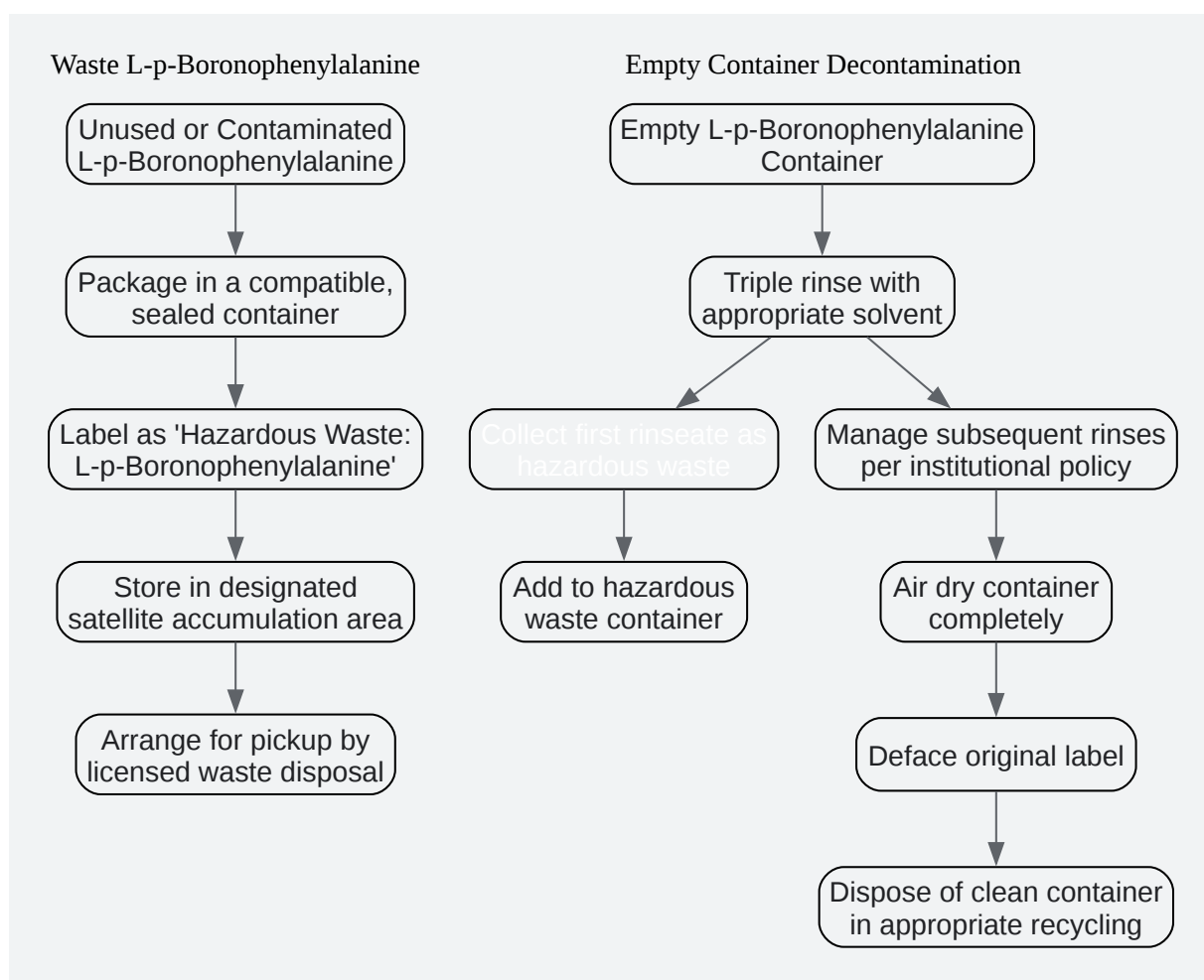
Part 2: Decontamination and Disposal of Empty Containers

Empty containers of **L-p-Boronophenylalanine** must be properly decontaminated before disposal to ensure the safety of all personnel.

- Initial Rinse (to be collected as hazardous waste):
 - Rinse the container three times with a suitable solvent in which **L-p-Boronophenylalanine** is soluble (e.g., Dimethyl sulfoxide (DMSO) or 1 M HCl, followed by a water rinse).
 - Crucially, the first rinseate must be collected and disposed of as hazardous chemical waste. Transfer this rinseate to your designated **L-p-Boronophenylalanine** liquid waste container.
- Subsequent Rinses:
 - Subsequent rinses with water can typically be disposed of down the drain with copious amounts of water, but this is subject to local regulations. Consult your institution's environmental health and safety office.
- Final Disposal of the Container:

- After triple rinsing and allowing the container to air dry completely in a well-ventilated area, deface or remove the original label.
- The clean, dry container can then typically be disposed of in the regular laboratory glassware or plastic recycling stream, as appropriate for the container material.

Disposal Workflow Diagram



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Caption: Disposal workflow for **L-p-Boronophenylalanine** and its containers.

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References

- 1. L-p-Boronophenylalanine | C₉H₁₂BNO₄ | CID 150315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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